

An In-depth Technical Guide to the Molecular Structure Analysis of Trimethylolpropane Triethylhexanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethylolpropane triethylhexanoate*

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Abstract

This technical guide provides a comprehensive analysis of the molecular structure of **trimethylolpropane triethylhexanoate** (TMPTE), a triester valued for its applications as an emollient and skin-conditioning agent.^[1] This document outlines the synthesis, purification, and detailed analytical characterization of TMPTE. It includes extensive data presentation in tabular format, detailed experimental protocols for key analytical techniques, and visualizations of the synthetic pathway and analytical workflow to facilitate a deeper understanding of its chemical properties and structural confirmation.

Introduction

Trimethylolpropane triethylhexanoate (CAS No: 26086-33-9) is the triester formed from the reaction of trimethylolpropane with three equivalents of 2-ethylhexanoic acid.^[1] Its molecular structure, characterized by a central quaternary carbon and three long, branched ester chains, imparts desirable properties such as high thermal and oxidative stability, low volatility, and excellent lubricity. These characteristics make it a valuable component in the formulation of cosmetics and personal care products. A thorough understanding of its molecular structure is

paramount for quality control, formulation optimization, and safety assessment. This guide details the necessary procedures for its synthesis and rigorous structural elucidation.

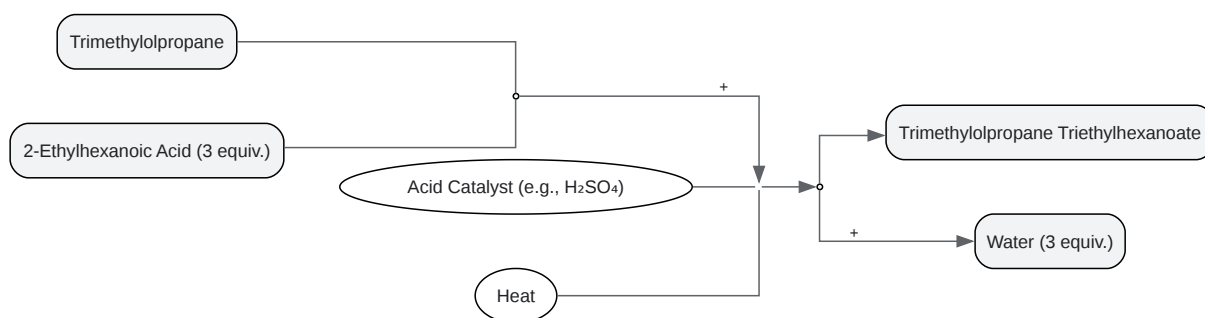
Physicochemical Properties

A summary of the key physicochemical properties of **trimethylolpropane triethylhexanoate** is presented in Table 1. This data is essential for its handling, formulation, and analysis.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₅₆ O ₆	[2]
Molecular Weight	512.77 g/mol	[2]
IUPAC Name	2,2-bis(2-ethylhexanoyloxymethyl)butyl 2-ethylhexanoate	[3]
CAS Number	26086-33-9	[2]
Appearance	Colorless to pale yellow liquid	
Boiling Point	555.2 ± 30.0 °C (Predicted)	[2]
Density	0.942 - 0.943 g/cm ³ at 26 °C	[2]
LogP	7.66 (Predicted)	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	25	[2]

Synthesis of Trimethylolpropane Triethylhexanoate

The synthesis of **trimethylolpropane triethylhexanoate** is achieved through the Fischer esterification of trimethylolpropane with 2-ethylhexanoic acid, typically in the presence of an acid catalyst. The reaction scheme is depicted below.



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Figure 1: Synthesis of **Trimethylolpropane Triethylhexanoate**

Experimental Protocol: Synthesis and Purification

Materials:

- Trimethylolpropane (1.0 mol)
- 2-Ethylhexanoic acid (3.3 mol, 10% excess)
- Sulfuric acid (0.05 mol, catalyst)
- Toluene (as azeotropic solvent)
- 5% (w/v) Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Diatomaceous earth

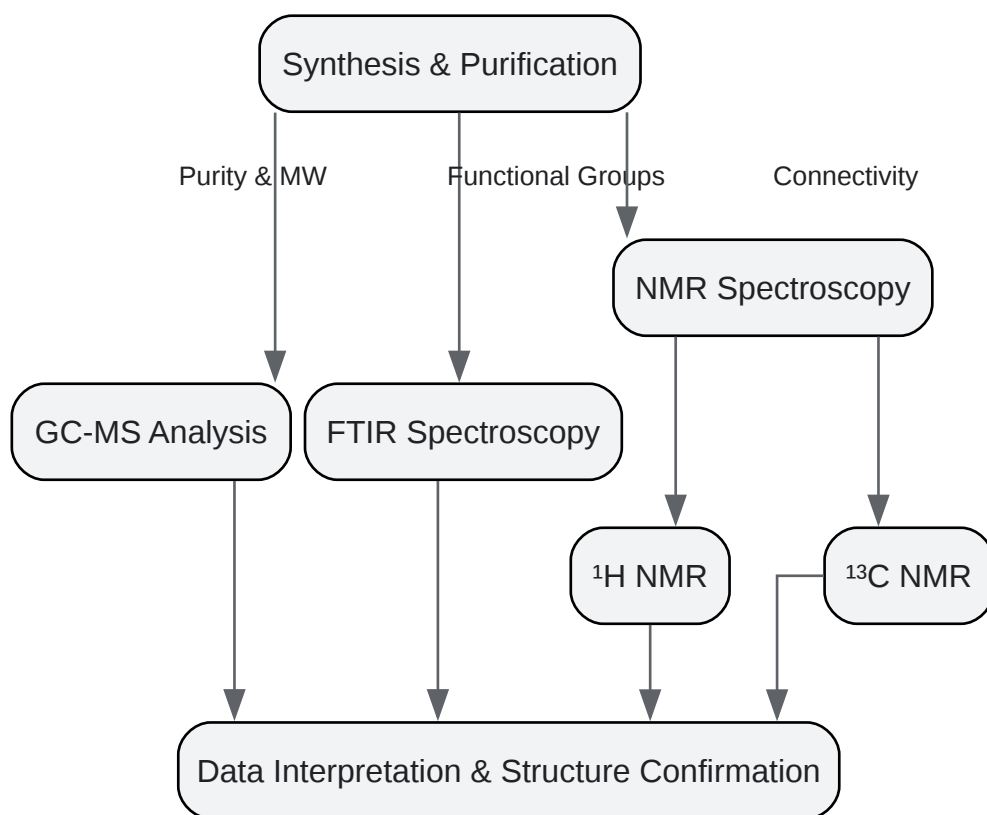
Procedure:

- A 2 L three-necked round-bottom flask is equipped with a mechanical stirrer, a Dean-Stark apparatus connected to a condenser, and a temperature probe.

- Trimethylolpropane (134.17 g, 1.0 mol), 2-ethylhexanoic acid (475.8 g, 3.3 mol), and toluene (500 mL) are added to the flask.
- The mixture is stirred and heated to 80°C to ensure complete dissolution of the reactants.
- Concentrated sulfuric acid (4.9 g, 0.05 mol) is carefully added to the reaction mixture.
- The temperature is raised to reflux (approximately 110-120°C), and water is removed azeotropically via the Dean-Stark trap.
- The reaction is monitored by thin-layer chromatography (TLC) or by measuring the amount of water collected. The reaction is considered complete when approximately 54 mL of water has been collected.
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is washed sequentially with 5% sodium bicarbonate solution (3 x 200 mL) and brine (2 x 200 mL) to neutralize the acid catalyst and remove any unreacted carboxylic acid.
- The organic layer is dried over anhydrous magnesium sulfate, filtered through a pad of diatomaceous earth, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **trimethylolpropane triethylhexanoate** is then purified by vacuum distillation to obtain a clear, colorless to pale yellow viscous liquid.

Molecular Structure Analysis

A multi-technique approach is employed for the comprehensive structural analysis and confirmation of the synthesized **trimethylolpropane triethylhexanoate**. The logical workflow for this analysis is presented below.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure Analysis of Trimethylolpropane Triethylhexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1602201#trimethylolpropane-triethylhexanoate-molecular-structure-analysis>]

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